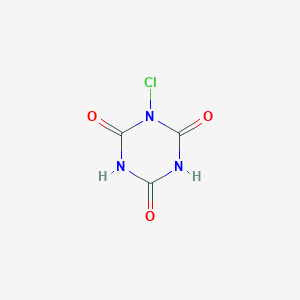

Chloroisocyanuric acid

• CAS: 13057-78-8
• Molecular Formula: C3H2ClN3O3
• Molecular Weight: 163.52 g/mol
• SMILES: C1(=O)NC(=O)N(C(=O)N1)Cl
• InChI: InChI=1S/C3H2ClN3O3/c4-7-2(9)5-1(8)6-3(7)10/h(H2,5,6,8,9,10)
• InChIKey: ISAOUZVKYLHALD-UHFFFAOYSA-N

Chloroisocyanuric acid (CAS 13057-78-8) is the monosubstituted N-halamine in the chloroisocyanurate class, delivering stabilized chlorine release via cyanurate equilibria for extended residual persistence under UV exposure. With ~50–54% available chlorine and moderate aqueous solubility, it offers a distinct dissolution profile vs. TCCA (≈1,400 mg/L) and NaDCC (24,000 mg/L), enabling tailored chlorine dosing in outdoor swimming pools, cooling towers, and agricultural irrigation where photostabilization reduces chemical replenishment frequency and operational cost.

Chloroisocyanuric Acid (CAS 13057-78-8) Procurement Guide: Technical Specifications and Class Differentiation

Chloroisocyanuric acid (CAS 13057-78-8), systematically named 1-chloro-1,3,5-triazine-2,4,6(1H,3H,5H)-trione, belongs to the chlorinated isocyanurate class of N-halamine disinfectants. This class includes the monosubstituted (monochloroisocyanuric acid), disubstituted (dichloroisocyanuric acid and its sodium/potassium salts), and trisubstituted (trichloroisocyanuric acid, TCCA) variants [1]. The core functional principle across this class is the hydrolysis of nitrogen-chlorine bonds upon aqueous dissolution, liberating hypochlorous acid (HOCl) as the primary biocidal species while releasing cyanuric acid as a chlorine stabilizer [2]. The degree of chlorine substitution directly governs key performance parameters, including available chlorine content, aqueous solubility, dissolution kinetics, solution pH upon dissolution, and residual chlorine persistence under photolytic and thermal stress. Given that procurement decisions among these analogs are not interchangeable—each substitution state presents a distinct performance profile in specific use contexts—rigorous quantitative differentiation is essential for scientific selection.

• [1] Wojtowicz, J. A. (2004). Dichloroisocyanuric Acid. In Kirk-Othmer Encyclopedia of Chemical Technology. John Wiley & Sons, Inc. View Source
• [2] Pinsky, M. L., & Hu, H. C. (1981). Evaluation of the chloroisocyanurate hydrolysis constants. Environmental Science & Technology, 15(4), 423-430. View Source

Why Chloroisocyanuric Acid Analogs Are Not Interchangeable: A Technical Justification for Specification-Driven Procurement

Generic substitution within the chloroisocyanurate class without quantitative justification introduces substantial risk of suboptimal performance, regulatory non-compliance, or operational failure. The class spans compounds with available chlorine content ranging from approximately 56% (sodium dichloroisocyanurate dihydrate) to approximately 90% (trichloroisocyanuric acid), with solubility differing by more than an order of magnitude (e.g., 24,000 mg/L for sodium dichloroisocyanurate versus 1,400 mg/L for trichloroisocyanuric acid) [1]. These physicochemical disparities translate directly into divergent germicidal efficacy, as demonstrated in head-to-head suspension quantitative tests where trichloroisocyanuric acid formulations consistently achieve 1-3 log10 higher microbial reduction against bacterial and fungal targets compared to sodium dichloroisocyanurate at identical available chlorine concentrations and contact times [2]. Furthermore, the equilibrium distribution of free chlorine species—determined by parent compound structure and stabilizer concentration—varies sufficiently among analogs to materially impact residual chlorine persistence and regulated disinfection byproduct (DBP) formation profiles in drinking water and recreational water systems [3]. Procurement specifications lacking explicit quantitative differentiation across substitution states therefore expose the end-user to unpredictable disinfection outcomes, potential compliance violations, and unnecessary re-treatment costs.

• [1] Wahman, D. G., Schock, M. R., & Lytle, D. A. (2019). Chlorinated Cyanurates in Drinking Water: Measurement Bias, Stability, and Disinfectant Byproduct Formation. Journal AWWA, 111(3), 56-67. View Source
• [2] Deng, J. H., Wu, Q. P., & Liao, F. Y. (2008). Comparison of germicidal efficacy of chlorinated isocyanuric acid disinfectants. Chinese Journal of Disinfection, 25(5), 485-487. View Source
• [3] Wahman, D. G., et al. (2019). Chlorinated Cyanurates in Drinking Water: Measurement Bias, Stability, and Disinfectant Byproduct Formation. S-EPMC6490687. View Source

Quantitative Evidence Guide: Chloroisocyanuric Acid Differentiation Data for Scientific Selection

Comparative Germicidal Efficacy: Trichloroisocyanuric Acid vs. Sodium Dichloroisocyanurate Against Bacterial and Fungal Pathogens

In a direct head-to-head suspension quantitative germicidal test comparing chloroisocyanurate formulations at equivalent available chlorine concentrations (300 mg/L) and a 5-minute contact time, trichloroisocyanuric acid (TCCA) formulations demonstrated markedly superior microbicidal activity compared to sodium dichloroisocyanurate (NaDCC) formulations across all tested microorganisms [1].

Evidence Dimension	Log10 reduction of microbial population (E. coli, S. aureus, C. albicans)
Target Compound Data	TCCA formulations: 4.57–5.32 log10 (E. coli); 4.96–5.37 log10 (S. aureus); 4.41–4.52 log10 (C. albicans)
Comparator Or Baseline	NaDCC formulations: 4.11–4.29 log10 (E. coli); 3.25–3.34 log10 (S. aureus); 1.19–1.26 log10 (C. albicans)
Quantified Difference	TCCA achieved 0.3–1.2 log10 greater reduction for E. coli, 1.6–2.1 log10 greater for S. aureus, and 3.2–3.3 log10 greater for C. albicans
Conditions	Suspension quantitative germicidal test; available chlorine 300 mg/L; contact time 5 minutes; test organisms: Escherichia coli, Staphylococcus aureus, Candida albicans

Why This Matters

The 3.2–3.3 log10 superior reduction of Candida albicans by TCCA versus NaDCC at identical active chlorine loading is material for applications requiring fungicidal efficacy, such as healthcare surface disinfection and recreational water treatment with biofilm concerns.

• [1] Deng, J. H., Wu, Q. P., & Liao, F. Y. (2008). Comparison of germicidal efficacy of chlorinated isocyanuric acid disinfectants. Chinese Journal of Disinfection, 25(5), 485-487. View Source

Comparative Germicidal Efficacy: Trichloroisocyanuric Acid vs. Sodium Dichloroisocyanurate Against Algal Cells

In a comparative study evaluating removal efficiency of Phaeocystis globosa cells, trichloroisocyanuric acid (TCCA) demonstrated significantly greater algicidal effectiveness than sodium dichloroisocyanurate (NaDCC) at available chlorine concentrations exceeding 5.0 mg/L [1].

Evidence Dimension	Removal efficiency of Phaeocystis globosa cells
Target Compound Data	TCCA: removal efficiency >90% within 24 hours at 5.0 mg/L available chlorine
Comparator Or Baseline	NaDCC: removal efficiency <90% at identical available chlorine dosage (implied, as TCCA outperforms NaDCC when available chlorine >5.0 mg/L)
Quantified Difference	TCCA achieved superior removal efficiency compared to NaDCC at available chlorine concentrations above 5.0 mg/L
Conditions	Marine algal bloom organism Phaeocystis globosa; available chlorine dosage 5.0 mg/L; 24-hour exposure period

Why This Matters

For marine aquaculture, ballast water treatment, and coastal power plant cooling systems susceptible to Phaeocystis globosa blooms, the differential algicidal potency at economically relevant chlorine dosages directly informs cost-effective chemical selection.

• [1] Chen, L., et al. (2013). Sodium dichlorinated isocyanuric acid and trichloroisocyanuric acid for removing cells of Phaeocystis globosa. PubMed. View Source

Residual Chlorine Stability: Chloroisocyanurates vs. Free Chlorine (Sodium Hypochlorite) in Surface Water

Side-by-side hold studies using surface water dosed with either free chlorine only (sodium hypochlorite), dichlor (sodium dichloroisocyanurate), or trichlor (trichloroisocyanuric acid) provided the first direct comparisons of disinfectant residual stability [1]. Chloroisocyanurate-based formulations (both dichlor and trichlor) exhibited increased residual chlorine stability compared to free chlorine only.

Evidence Dimension	Residual chlorine persistence over time in surface water
Target Compound Data	Chloroisocyanurates (dichlor and trichlor): increased residual chlorine stability
Comparator Or Baseline	Free chlorine only (sodium hypochlorite): faster chlorine decay
Quantified Difference	Chloroisocyanurates demonstrated increased residual chlorine stability (quantitative decay kinetics reported in full study)
Conditions	Surface water matrix; side-by-side hold studies; free chlorine, dichlor, and trichlor dosing

Why This Matters

Enhanced residual chlorine stability translates to extended disinfection protection in distribution systems and reduced chemical re-dosing frequency, directly impacting operational costs and regulatory compliance for drinking water and recreational water facilities.

• [1] Wahman, D. G., Schock, M. R., & Lytle, D. A. (2019). Chlorinated Cyanurates in Drinking Water: Measurement Bias, Stability, and Disinfectant Byproduct Formation. Journal AWWA, 111(3), 56-67. View Source

Hydrolysis Equilibrium and Free Chlorine Speciation: Chloroisocyanurates with Isocyanuric Acid Stabilization

Equilibrium free chlorine measurements based on linear sweep voltammetry demonstrate that in the presence of isocyanuric acid, the free chlorine residual is longer lived because the most photoactive component, the hypochlorite ion (OCl⁻), is converted to the more photostable chloroisocyanurate form via rapid and reversible equilibria [1]. This stabilization mechanism is inherent to all chloroisocyanurates upon hydrolysis but is quantitatively tunable by the ratio of chlorinated to unchlorinated isocyanurate species.

Evidence Dimension	Photolytic stability of free chlorine species in aqueous solution
Target Compound Data	Chloroisocyanurate-stabilized systems: HOCl/OCl⁻ equilibrium shifted toward photostable chloroisocyanurate form
Comparator Or Baseline	Unstabilized free chlorine (sodium hypochlorite): OCl⁻ ion directly subject to photolytic degradation
Quantified Difference	Equilibrium constants governing hydrolysis (two key nitrogen-chlorine bond hydrolysis constants) evaluated at typical swimming-pool concentrations (ca. 1.5 mg/L free available chlorine); overall equilibrium established within 1 minute of measurement
Conditions	Linear sweep voltammetry; pH 7.2–7.8 (optimal swimming-pool range); parent compounds: trichloroisocyanuric acid and sodium dichloroisocyanurate; isocyanuric acid present as stabilizer

Why This Matters

For outdoor applications subject to UV exposure (swimming pools, open cooling towers, agricultural irrigation), the cyanurate stabilization mechanism provides a quantifiable advantage in maintaining target free chlorine residuals with reduced chemical consumption compared to unstabilized chlorine sources.

• [1] Pinsky, M. L., & Hu, H. C. (1981). Evaluation of the chloroisocyanurate hydrolysis constants. Environmental Science & Technology, 15(4), 423-430. View Source

Aqueous Solubility and Solution pH Differentiation Among Chloroisocyanurate Class Members

Within the chloroisocyanurate class, trichloroisocyanuric acid (TCCA) exhibits limited aqueous solubility (approximately 1,400 mg/L) and produces an acidic solution upon dissolution, whereas sodium dichloroisocyanurate (NaDCC) is highly soluble (approximately 24,000 mg/L) and yields a near-neutral solution pH [1]. Monochloroisocyanuric acid occupies an intermediate solubility position.

Evidence Dimension	Aqueous solubility and resultant solution pH
Target Compound Data	Trichloroisocyanuric acid: solubility ≈1,400 mg/L; acidic solution pH
Comparator Or Baseline	Sodium dichloroisocyanurate: solubility ≈24,000 mg/L; near-neutral solution pH; Monochloroisocyanuric acid: intermediate solubility
Quantified Difference	17-fold difference in aqueous solubility between NaDCC and TCCA; distinct pH profiles upon dissolution
Conditions	Ambient temperature aqueous dissolution

Why This Matters

The solubility differential directly governs application suitability: NaDCC is preferred for rapid-dissolve, shock-treatment, and liquid concentrate applications, whereas TCCA is suited for slow-release tablet or granular formats requiring extended dissolution profiles and minimal handling frequency.

• [1] Wahman, D. G., Schock, M. R., & Lytle, D. A. (2019). Chlorinated Cyanurates in Drinking Water: Measurement Bias, Stability, and Disinfectant Byproduct Formation. Journal AWWA, 111(3), 56-67. View Source

Available Chlorine Content Gradient Across Chloroisocyanurate Substitution States

The chloroisocyanurate class exhibits a graded available chlorine content corresponding to the degree of chlorine substitution on the cyanurate ring: trichloroisocyanuric acid (TCCA) contains approximately 90% available chlorine, sodium dichloroisocyanurate (NaDCC) contains approximately 56–60% (dihydrate form) or higher for anhydrous forms, and monochloroisocyanuric acid contains the lowest available chlorine content of the series [1].

Evidence Dimension	Available chlorine content (weight percent)
Target Compound Data	Trichloroisocyanuric acid: ≈90% available chlorine
Comparator Or Baseline	Sodium dichloroisocyanurate dihydrate: ≈56–60% available chlorine; Monochloroisocyanuric acid: lowest in class (value not explicitly reported)
Quantified Difference	Approximately 1.5- to 1.6-fold higher available chlorine content for TCCA versus NaDCC dihydrate
Conditions	Theoretical available chlorine based on molecular stoichiometry

Why This Matters

The higher available chlorine content of TCCA translates to reduced shipping weight, lower storage volume requirements, and decreased handling frequency per unit of delivered disinfection capacity, directly impacting total cost of ownership for high-volume applications.

• [1] Wojtowicz, J. A. (2004). Dichloroisocyanuric Acid. In Kirk-Othmer Encyclopedia of Chemical Technology. John Wiley & Sons, Inc. View Source

Optimal Application Scenarios for Chloroisocyanuric Acid Based on Quantified Performance Differentiation

Healthcare and Institutional Surface Disinfection Requiring Broad-Spectrum Fungicidal Efficacy

Based on the 3.2–3.3 log10 superior reduction of Candida albicans achieved by trichloroisocyanuric acid formulations compared to sodium dichloroisocyanurate at 300 mg/L available chlorine and 5-minute contact time [1], trichloroisocyanuric acid-based formulations are indicated for healthcare surface disinfection, pharmaceutical cleanroom sanitation, and food processing facility hygiene where robust fungicidal activity is a regulatory or quality assurance requirement. Procurement specifications should prioritize TCCA over NaDCC when fungal pathogen control is a primary performance criterion.

Marine Aquaculture and Ballast Water Treatment for Algal Bloom Control

Given the demonstrated superior removal efficiency (>90% within 24 hours at 5.0 mg/L available chlorine) of Phaeocystis globosa cells by trichloroisocyanuric acid compared to sodium dichloroisocyanurate at equivalent chlorine dosages [1], TCCA-based treatment regimens are the preferred selection for marine aquaculture facilities, coastal power plant cooling water systems, and ballast water treatment operations susceptible to harmful algal blooms. The differential efficacy at economically viable chlorine concentrations supports cost-optimized chemical procurement for these specific applications.

Outdoor Recreational Water and Drinking Water Distribution Systems Requiring Extended Residual Protection

The enhanced residual chlorine stability of chloroisocyanurate-based formulations (both dichlor and trichlor) relative to unstabilized free chlorine, as established in side-by-side surface water hold studies [1], combined with the photostabilization mechanism conferred by cyanurate equilibria [2], supports the preferential selection of chloroisocyanurates for outdoor swimming pools, open cooling towers, agricultural irrigation water, and drinking water distribution systems with extended hydraulic residence times. This selection reduces chemical replenishment frequency and maintains target free chlorine residuals under UV exposure, directly lowering operational costs.

Slow-Release Disinfection Applications Requiring High Active Chlorine Density and Extended Dissolution Profiles

The approximately 1.5- to 1.6-fold higher available chlorine content of trichloroisocyanuric acid (≈90%) compared to sodium dichloroisocyanurate dihydrate (≈56–60%) [1], coupled with its limited aqueous solubility (≈1,400 mg/L versus 24,000 mg/L for NaDCC) [2], makes TCCA the preferred chloroisocyanurate for slow-release tablet and granular formulations. Applications include swimming pool chlorinators, cooling tower erosion feeders, and rural drinking water point-of-use devices where extended chemical longevity, reduced handling frequency, and minimized shipping and storage costs are critical procurement drivers.

• [1] Deng, J. H., Wu, Q. P., & Liao, F. Y. (2008). Comparison of germicidal efficacy of chlorinated isocyanuric acid disinfectants. Chinese Journal of Disinfection, 25(5), 485-487. View Source
• [2] Wahman, D. G., Schock, M. R., & Lytle, D. A. (2019). Chlorinated Cyanurates in Drinking Water: Measurement Bias, Stability, and Disinfectant Byproduct Formation. Journal AWWA, 111(3), 56-67. View Source
• [3] Pinsky, M. L., & Hu, H. C. (1981). Evaluation of the chloroisocyanurate hydrolysis constants. Environmental Science & Technology, 15(4), 423-430. View Source
• [4] Wojtowicz, J. A. (2004). Dichloroisocyanuric Acid. In Kirk-Othmer Encyclopedia of Chemical Technology. John Wiley & Sons, Inc. View Source
